

3,4,5-Trichloroguaiacol CAS number and molecular weight

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Compound of Interest

Compound Name: 3,4,5-Trichloroguaiacol

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In-Depth Technical Guide to 3,4,5-Trichloroguaiacol

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3,4,5-Trichloroguaiacol**, a chlorinated organic compound. This document details its chemical identity, physicochemical properties, and available toxicological information. It is intended to serve as a foundational resource for researchers, scientists, and professionals in drug development who may encounter or be interested in this compound and its derivatives.

Chemical Identity and Physicochemical Properties

3,4,5-Trichloroguaiacol is a chlorinated derivative of guaiacol. Its chemical structure consists of a benzene ring substituted with three chlorine atoms, a hydroxyl group, and a methoxy group.

Table 1: Chemical Identifiers and Molecular Properties of **3,4,5-Trichloroguaiacol**[\[1\]](#)

Identifier	Value
CAS Number	6085-20-3
Molecular Formula	C ₇ H ₅ Cl ₃ O ₂
Molecular Weight	227.47 g/mol
IUPAC Name	1,2,3-Trichloro-5-methoxy-4-phenol
PubChem CID	42115

While extensive experimental data on the physicochemical properties of **3,4,5-Trichloroguaiacol** are not readily available in public literature, its properties can be inferred to be similar to other chlorinated guaiacols and phenols. These compounds are generally characterized by their persistence in the environment and potential for bioaccumulation.

Synthesis of Chlorinated Guaiacols

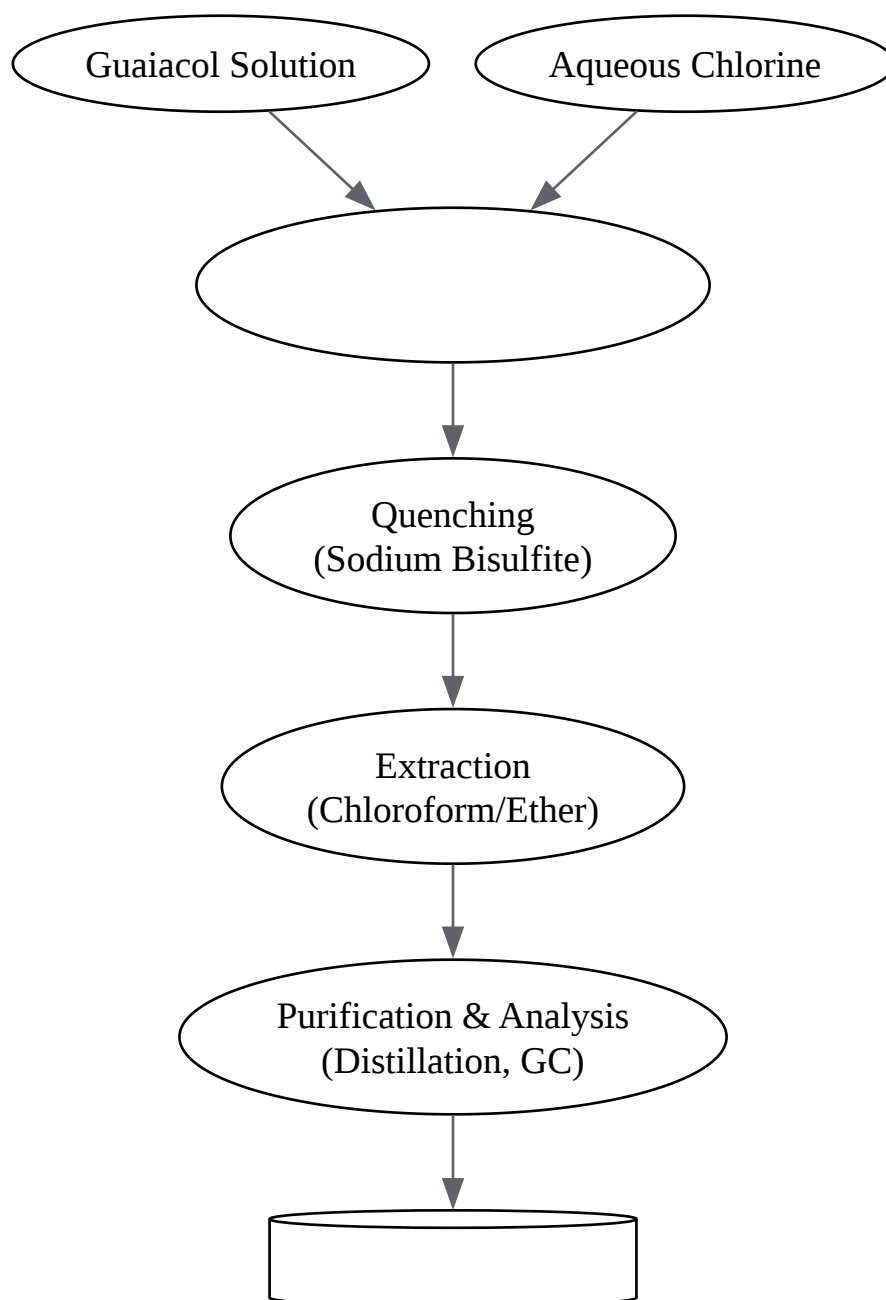
The synthesis of chlorinated guaiacols can be achieved through the chlorination of guaiacol. The reaction proceeds via electrophilic aromatic substitution, where chlorine atoms are introduced onto the benzene ring. The specific isomers produced and their relative ratios depend on the reaction conditions, including the chlorinating agent, solvent, and temperature.

A general approach to synthesizing chlorinated guaiacols involves treating guaiacol with a chlorine solution. For instance, treating a homogeneous aqueous solution of guaiacol with an aqueous chlorine solution can yield a mixture of chlorinated products, including monochloro-, dichloro-, and trichloroguaiacols. The separation and identification of these products typically require chromatographic techniques.^[2]

Experimental Protocol: General Chlorination of Guaiacol^[2]

- **Preparation of Reactants:** A homogeneous aqueous solution of guaiacol is prepared. An aqueous solution of chlorine is also prepared, with the molar ratio of chlorine to guaiacol adjusted based on the desired degree of chlorination.
- **Reaction:** The aqueous chlorine solution is added to the guaiacol solution under controlled temperature conditions (e.g., 0°C) with stirring.

- **Quenching:** After the reaction period, any excess chlorine or hypochlorous acid is neutralized by adding a small portion of a sodium bisulfite solution.
- **pH Adjustment and Extraction:** The pH of the reaction mixture is adjusted to alkaline conditions (e.g., pH 9) with sodium hydroxide. The products are then extracted using an organic solvent such as chloroform, followed by ether.
- **Purification and Analysis:** The extracted fractions are combined and the solvent is removed under vacuum. The resulting residue is then subjected to distillation and gas chromatography to separate and identify the different chlorinated guaiacol isomers.



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Toxicological Profile

Chlorinated phenols and their derivatives, including chlorinated guaiacols, are recognized as environmental pollutants due to their toxicity and persistence.[3] While specific toxicological data for **3,4,5-trichloroguaiacol** is limited, the toxicity of chlorinated guaiacols, in general, has been studied.

These compounds can exhibit cytotoxic, mutagenic, and carcinogenic properties. The degree of toxicity often increases with the number of chlorine substitutions on the aromatic ring.[3] Chlorinated guaiacols have been identified in the discharges from pulp and paper mills and have been shown to have uncoupling effects on mitochondrial oxidative phosphorylation and to disturb microsomal detoxification mechanisms in vitro.[4]

Table 2: Summary of Toxicological Information for Chlorinated Guaiacols

Effect	Observation	Reference
Mitochondrial Respiration	Uncoupling of oxidative phosphorylation.	[4]
Microsomal Detoxication	Disturbances in N- and C-oxygenation.	[4]
General Toxicity	Cytotoxic, mutagenic, and potentially carcinogenic.	[3]

Environmental Fate and Metabolism

Chlorinated guaiacols are known to be formed during the chlorine bleaching of wood pulp and can be found in the wastewater of pulp mills.[5] Their presence in the environment is a concern due to their potential to bioaccumulate in aquatic organisms.[5]

The metabolism of chlorinated guaiacols has been studied in various microorganisms. Some bacteria are capable of degrading certain chlorinated guaiacols, often initiating the process through O-demethylation. For example, the bacterium *Acinetobacter junii* has been shown to degrade 4- and 5-chloroguaiacol and 4,5-dichloroguaiacol. However, substitution at the 6-position of the guaiacol ring appears to inhibit metabolism by this strain.[6][7]

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Conclusion

3,4,5-Trichloroguaiacol is a specific chlorinated aromatic compound for which detailed public data is scarce. However, by examining the broader class of chlorinated guaiacols, it is understood to be a compound of potential toxicological and environmental concern. This guide provides the foundational chemical identity of **3,4,5-Trichloroguaiacol** and summarizes the available information on the synthesis, toxicity, and metabolism of related compounds. Further research is necessary to fully characterize the specific properties and biological effects of **3,4,5-Trichloroguaiacol**. This document serves as a starting point for researchers and professionals who may need to work with or understand the implications of this and similar compounds.

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